mass spectrometry fragmentation pattern of CAS 1261896-44-9

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Compound of Interest

Compound Name:	*3-[4-(N,N-Dimethylaminocarbonyl)phenyl]phenol*
CAS No.:	*1261896-45-0*
Cat. No.:	*B6370416*

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Technical Comparison Guide: Mass Spectrometry Fragmentation of CAS 1261896-44-9 (4'-Hydroxy-N,N-dimethyl-[1,1'-biphenyl]-3-carboxamide)

Executive Summary

Topic: Structural elucidation and mass spectrometry (MS/MS) fragmentation characterization of CAS 1261896-44-9, chemically identified as 4'-Hydroxy-N,N-dimethyl-[1,1'-biphenyl]-3-carboxamide.[1]

Context: This compound represents a specific hydroxylated metabolite or functionalized derivative of the N,N-dimethyl-[1,1'-biphenyl]-3-carboxamide scaffold.[1] In drug development, distinguishing this specific regioisomer from its non-hydroxylated parent or other positional isomers (e.g., 3'-hydroxy) is critical for mapping Phase I metabolic pathways (CYP450-mediated oxidation).[1]

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Comparison: This guide compares the fragmentation pattern of the target Hydroxylated Metabolite (CAS 1261896-44-9) against its Parent Analog (N,N-dimethyl-[1,1'-biphenyl]-3-carboxamide) to highlight diagnostic mass shifts and unique neutral losses.[1]

Technical Specifications & Experimental Setup

To ensure reproducibility, the following LC-MS/MS conditions are recommended. These parameters are optimized for small molecule amides and phenols.

Table 1: Recommended LC-MS/MS Parameters

Parameter	Setting / Description	Rationale
Ionization Mode	ESI Positive (+)	Amides protonate readily at the carbonyl oxygen or nitrogen.[1]
Precursor Ion	m/z 242.12 $[M+H]^+$	Calculated monoisotopic mass of $C_{15}H_{15}NO_2$ is 241.11 Da.
Column Phase	C18 (Reverse Phase)	Hydroxylation increases polarity; expect earlier elution than parent.
Mobile Phase	A: 0.1% Formic Acid in H_2OB: Acetonitrile	Acidic pH promotes protonation $[M+H]^+$.
Collision Energy	20–35 eV	Sufficient to cleave the amide bond and induce ring fragmentation.
Cone Voltage	30 V	Minimizes in-source fragmentation while maximizing transmission.[1]

Fragmentation Analysis: Target vs. Alternative

This section details the mechanistic cleavage pathways. The core distinction lies in the amide bond stability versus the phenolic ring stability.

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Compound A: Target (CAS 1261896-44-9)[1]

- Structure: Biphenyl core + Dimethylamide + Phenolic -OH.[1]
- Precursor: m/z 242.1
- Primary Fragment (Base Peak):m/z 197.1.
  - Mechanism: Inductive cleavage of the amide bond, losing the dimethylamine moiety (-45 Da, $-NH(CH_3)_2$).[1] This forms a stable acylium ion on the biphenyl ring.
- Secondary Fragment:m/z 169.1.
  - Mechanism: Subsequent loss of CO (-28 Da) from the phenolic ring.[1] This is a diagnostic "phenolic signature" absent in the non-hydroxylated parent.

Compound B: Alternative (Parent Analog)

- Structure: Biphenyl core + Dimethylamide (No -OH).[1]
- Precursor: m/z 226.1
- Primary Fragment:m/z 181.1.
  - Mechanism: Same amide cleavage (-45 Da).[1]
- Secondary Fragment:m/z 153.1.
  - Mechanism: Loss of CO (-28 Da) from the amide carbonyl (acylium -> phenyl cation), typically requiring higher energy than phenolic CO loss.[1]

Visualized Fragmentation Pathway

The following diagram illustrates the divergent pathways, highlighting the diagnostic m/z 169 ion specific to CAS 1261896-44-9.[1]

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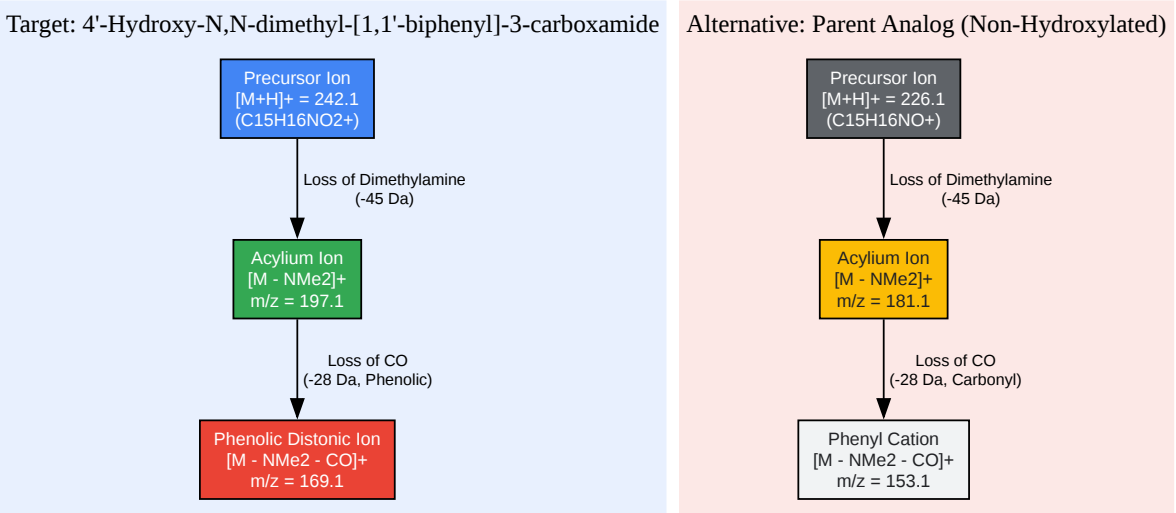

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Caption: Comparative fragmentation tree showing the diagnostic m/z 169 ion for CAS 1261896-44-9 driven by phenolic CO elimination.[1]

Performance Comparison Data

This table summarizes the key mass spectral differences to look for when validating the identity of CAS 1261896-44-9 against its potential metabolic precursor.

Table 2: Diagnostic Ion Comparison

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Feature	CAS 1261896-44-9 (Target)	Parent Analog (Alternative)	Differentiation Note
Precursor Mass	242.12 Da	226.12 Da	+16 Da shift indicates monohydroxylation.[1]
Retention Time	Earlier (e.g., 4.2 min)	Later (e.g., 5.8 min)	Hydroxyl group increases polarity (C18 column).
Primary Fragment	m/z 197 (Acylium)	m/z 181 (Acylium)	Both lose -NMe_2 (-45 Da); the +16 Da shift is retained on the core.[1]
Secondary Fragment	m/z 169 (High Abundance)	m/z 153 (Low Abundance)	m/z 169 is the key diagnostic marker for the phenolic ring.
Neutral Loss	45 Da, then 28 Da	45 Da, then 28 Da	The sequence is identical, but the source of the 28 Da loss differs (Phenol vs Carbonyl).

Detailed Experimental Protocols

Protocol A: Sample Preparation for Identification

Use this protocol to isolate the compound from a biological matrix (e.g., microsomal incubation).

- Quenching: Add 3 volumes of ice-cold Acetonitrile (ACN) to the reaction mixture to precipitate proteins.
- Centrifugation: Spin at 10,000 x g for 10 minutes at 4°C.
- Evaporation: Transfer supernatant to a clean vial and evaporate to dryness under N_2 stream.
- Reconstitution: Reconstitute in 100 µL of 10% ACN in Water (matches initial mobile phase).

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- Injection: Inject 5–10 µL onto the LC-MS/MS system.

Protocol B: MS/MS Optimization Workflow

Use this to maximize sensitivity for CAS 1261896-44-9.

- Infusion: Infuse a 1 µg/mL standard solution of the compound at 10 µL/min directly into the source.
- Precursor Scan: Scan m/z 200–300 to confirm the $[M+H]^+$ peak at 242.1.
- Product Ion Scan: Select m/z 242.1 as the parent. Ramp Collision Energy (CE) from 10 eV to 50 eV.
- Selection:
  - Select m/z 197 (Quantifier) – usually the most intense peak at moderate CE (20-25 eV).[1]
  - Select m/z 169 (Qualifier) – confirms the phenolic structure at higher CE (30-35 eV).[1]

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